

Molecular formula and weight of 2-Bromo-3-methylaniline

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Compound of Interest

Compound Name: 2-Bromo-3-methylaniline

Cat. No.: B1268886

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An In-depth Technical Guide to 2-Bromo-3-methylaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **2-Bromo-3-methylaniline**, a key intermediate in various industrial syntheses. The information is curated for professionals in research and development, with a focus on data presentation, experimental context, and logical workflows.

Core Chemical and Physical Properties

2-Bromo-3-methylaniline is an aromatic amine that serves as a versatile building block in organic synthesis. Its molecular structure, featuring both a bromine atom and a methyl group on the aniline ring, offers unique reactivity and functional characteristics.

A summary of its key quantitative data is presented below for easy reference and comparison.

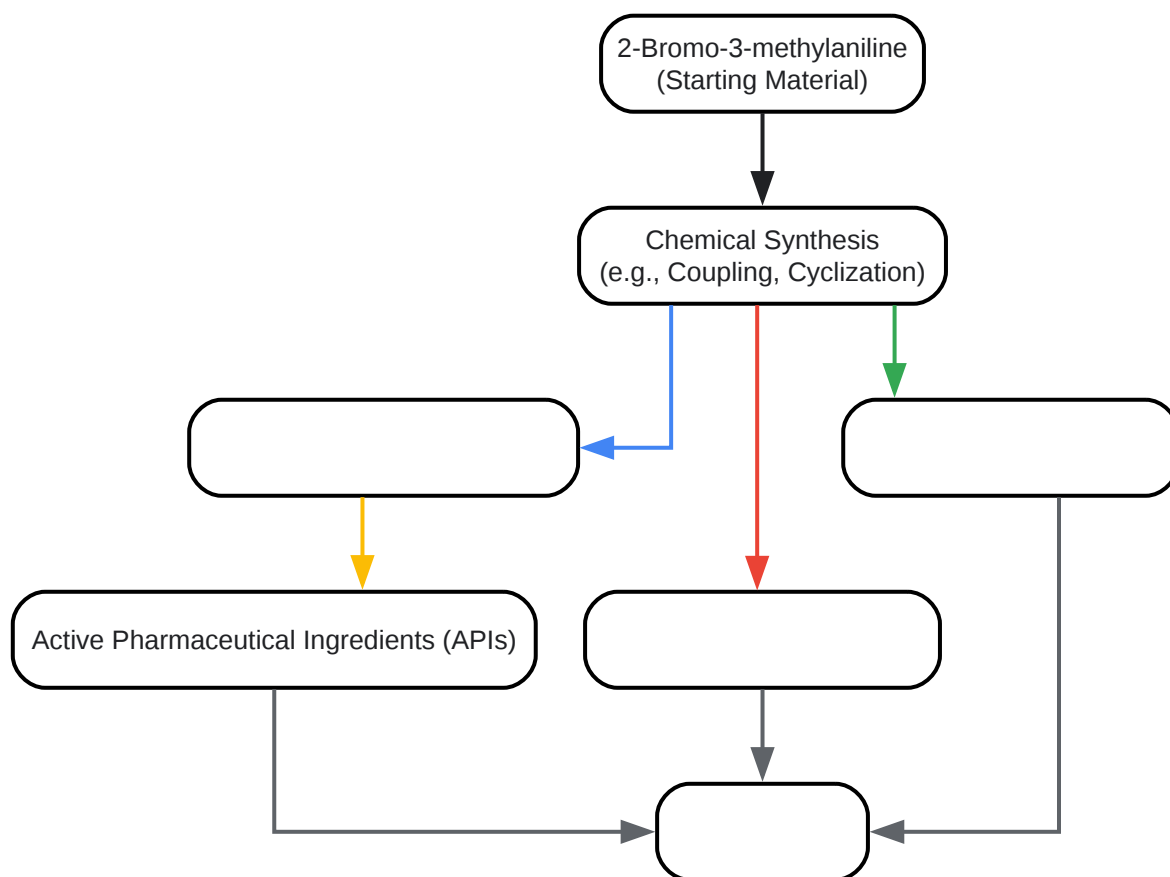
Property	Value
Molecular Formula	C ₇ H ₈ BrN[1][2][3][4]
Molecular Weight	186.05 g/mol [1][2][3][5]
CAS Number	54879-20-8[1][2][5]
Density	1.489 g/mL at 25 °C[2][5]
Boiling Point	48 °C at 0.03 mmHg[2][5]
Refractive Index	n ₂₀ /D 1.605[2][5]
Exact Mass	184.98401 Da[1]

Applications in Synthesis

2-Bromo-3-methylaniline is a crucial intermediate in several manufacturing sectors, most notably in the production of pharmaceuticals, dyes, and agrochemicals. Its utility stems from the strategic placement of its functional groups, which allows for diverse chemical modifications.

- **Pharmaceutical Development:** This compound is a precursor in the synthesis of various active pharmaceutical ingredients (APIs), particularly noted in the development of anti-inflammatory and analgesic drugs.[2]
- **Dye and Pigment Manufacturing:** It is utilized in the creation of dyes and pigments, where its structure contributes to the color stability and intensity of the final products.[2]
- **Agrochemical Production:** The molecule plays a role in the synthesis of certain herbicides and pesticides, contributing to the development of effective crop protection agents.[2]

The logical workflow for the utilization of **2-Bromo-3-methylaniline** as a chemical intermediate is depicted in the following diagram.



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Caption: Synthetic utility of **2-Bromo-3-methylaniline**.

Experimental Protocols: A Representative Synthesis

While specific experimental protocols are proprietary and vary based on the desired end-product, a general workflow for a typical synthetic application, such as a cross-coupling reaction, is outlined below. This serves as a foundational methodology that can be adapted by researchers.

Objective: To utilize **2-Bromo-3-methylaniline** in a Suzuki cross-coupling reaction to form a C-C bond, a common step in pharmaceutical synthesis.

Materials:

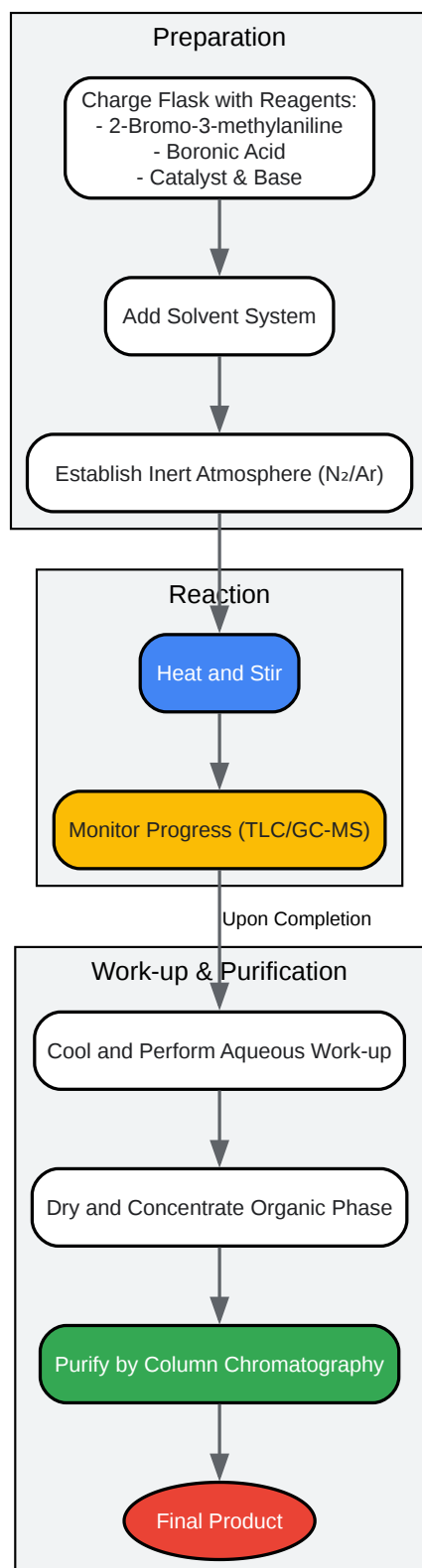
- **2-Bromo-3-methylaniline**

- A boronic acid derivative
- Palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$)
- A base (e.g., K_2CO_3 , Na_2CO_3)
- An appropriate solvent system (e.g., Toluene/Water, Dioxane/Water)
- Inert gas (Nitrogen or Argon)

Methodology:

- **Reaction Setup:** A dried reaction flask is charged with **2-Bromo-3-methylaniline**, the boronic acid derivative, the palladium catalyst, and the base.
- **Solvent Addition:** The chosen solvent system is added to the flask.
- **Inert Atmosphere:** The reaction mixture is degassed and placed under an inert atmosphere of nitrogen or argon to prevent oxidation of the catalyst.
- **Heating:** The mixture is heated to the required temperature (typically 80-110 °C) and stirred for a specified period (ranging from a few hours to overnight).
- **Monitoring:** The reaction progress is monitored by an appropriate analytical technique, such as Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- **Work-up:** Upon completion, the reaction mixture is cooled to room temperature. The aqueous layer is separated, and the organic layer is washed with brine, dried over an anhydrous salt (e.g., MgSO_4 or Na_2SO_4), and filtered.
- **Purification:** The solvent is removed under reduced pressure, and the crude product is purified, typically by column chromatography, to yield the desired coupled product.

The workflow for this representative experimental protocol is visualized in the diagram below.



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Caption: Workflow for a Suzuki cross-coupling reaction.

This guide provides essential technical data and a contextual framework for the use of **2-Bromo-3-methylaniline**. Researchers and professionals are encouraged to adapt the provided methodologies to their specific synthetic targets and experimental conditions.

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